

Technical Support Center: 1-Ethyl-3-methylurea (EMU) Stability & Storage

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Compound of Interest

Compound Name: 1-Ethyl-3-methylurea

CAS No.: 28145-10-0

Cat. No.: B1594511

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Welcome to the Technical Support Center. I am Dr. Aris Thorne, Senior Application Scientist. Below is a comprehensive guide designed to prevent the degradation of **1-Ethyl-3-methylurea** (EMU). This document moves beyond basic safety data sheets to address the causality of degradation and provide field-proven protocols for researchers requiring high-purity reagents.

Module 1: Core Storage Directives

Q: What are the non-negotiable storage conditions for EMU?

A: **1-Ethyl-3-methylurea** (CAS: 28145-10-0) is a dialkylurea derivative. While kinetically stable at room temperature in a vacuum, it is thermodynamically susceptible to hydrolysis and thermal rearrangement.

- Temperature: Store at 2°C to 8°C (Refrigerated) for long-term stability (>3 months). For short-term usage (<1 month), ambient temperature (20-25°C) is acceptable only if the container is hermetically sealed.

- Atmosphere: Strictly Inert (Argon or Nitrogen). Oxygen is less of a concern than atmospheric moisture. EMU is hygroscopic; water absorption catalyzes hydrolysis.
- Container: Amber glass with a PTFE-lined cap. Avoid polyethylene (PE) bags for long-term storage as they are permeable to moisture over time.

Q: Why did my sample turn into a sticky paste inside the refrigerator?

A: This is a classic failure of thermal management during retrieval, not the storage temperature itself.

- The Mechanism: When a cold bottle is opened in a warm, humid lab, moisture condenses instantly on the solid surface. This water dissolves the outer layer of the urea, creating a saturated solution that accelerates hydrolysis.
- The Fix: You must allow the container to equilibrate to room temperature before opening. Place the cold bottle in a desiccator for 30–60 minutes prior to breaking the seal.

Q: Can I store EMU in solution?

A: Not recommended for long periods.

- Aqueous Solutions: EMU will hydrolyze over time, especially at non-neutral pH.
- Organic Solvents: Stable in anhydrous Acetone, DMSO, or Ethanol if kept dry. However, nucleophilic solvents (like alcohols) can theoretically participate in transamidation at high temperatures.
- Protocol: If solution storage is necessary, prepare aliquots in anhydrous DMSO, freeze at -20°C, and use single-use vials to avoid freeze-thaw cycles.

Module 2: Troubleshooting & Degradation Analysis

Q: My reagent has a "fishy" odor. Is it still usable?

A: No. Stop immediately.

- The Science: Pure **1-Ethyl-3-methylurea** is odorless or has a faint, neutral smell. A "fishy" or ammoniacal odor indicates the presence of Ethylamine and Methylamine.
- The Pathway: Moisture ingress has triggered hydrolysis, cleaving the urea backbone.
- Impact: Using this reagent will introduce free amines into your reaction, which can act as nucleophiles or bases, altering your reaction stoichiometry and pH.

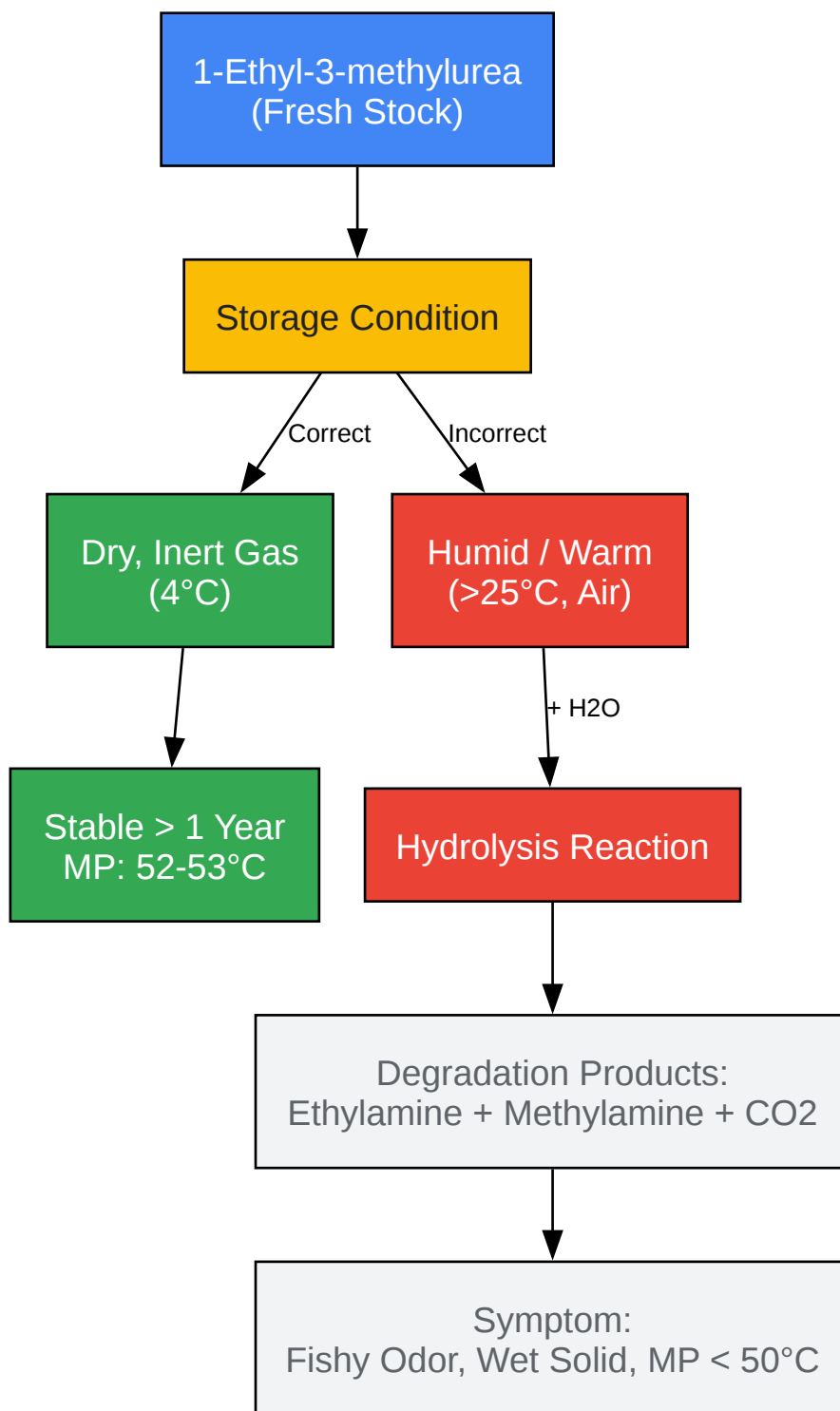
Q: How do I quantitatively verify purity before a critical synthesis?

A: Do not rely on TLC alone, as amines may streak or co-elute.

- Melting Point (MP): The most rapid check. Pure EMU melts sharply at 52–53°C. A depressed or broad range (e.g., 48–51°C) indicates significant hydration or degradation.
- ¹H-NMR (The Gold Standard): Dissolve in DMSO-d₆.
 - Watch for: Extra peaks upfield (0.8 - 2.5 ppm) corresponding to free alkyl amines.
 - Integration: Check the ratio of the ethyl group (CH₂ quartet, ~3.0 ppm) to the methyl group (singlet, ~2.6 ppm). They should integrate perfectly 2:3.

Module 3: Visualizing the Degradation Logic

The following diagram illustrates the decision logic for storage and the chemical consequences of improper handling.



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Figure 1: Critical Control Points in EMU Storage and Degradation Pathways.

Module 4: Emergency Rescue Protocols

Q: I have 50g of degraded EMU. Can I repurify it?

A: If the degradation is minor (MP > 48°C, slight smell), recrystallization is possible. If the material is a liquid paste, discard it.

Repurification Protocol:

- **Solvent Selection:** Use Anhydrous Ethyl Acetate (or a mixture of EtOAc/Hexane). Avoid water or alcohols.
- **Dissolution:** Dissolve the solid in minimal warm EtOAc (approx. 35-40°C). Do not boil excessively.
- **Filtration:** Filter quickly while warm to remove any insoluble urea polymerization byproducts.
- **Crystallization:** Cool slowly to room temperature, then to -20°C.
- **Drying:** Filter the white crystals and dry under high vacuum (< 1 mbar) for 4 hours to remove solvent traces.
- **Validation:** Re-check Melting Point. It must return to 52–53°C.

Summary Data Tables

Table 1: Physicochemical Profile & Storage

Property	Value / Guideline
CAS Number	28145-10-0
Molecular Weight	102.14 g/mol
Physical State	White crystalline solid
Melting Point	52–53 °C
Hygroscopicity	High (Absorbs moisture rapidly)
Primary Degradation	Hydrolysis (Water mediated)
Ideal Storage	+4°C, Argon atmosphere, Desiccated

Table 2: Solvent Compatibility Matrix

Solvent	Compatibility	Notes
Water	 Incompatible	Causes hydrolysis over time.
Ethanol/Methanol	 Caution	Soluble, but potential for transamidation at high T.
DMSO/DMF	 Excellent	Good solubility, stable if anhydrous.
Ethyl Acetate	 Good	Recommended for recrystallization.
Chloroform/DCM	 Good	Suitable for reaction media.

References

- PubChem. (2025).[1][2] Urea Derivatives and Stability Data (General Reference for Alkyl Ureas). National Library of Medicine. Retrieved from [\[Link\]](#)
- Stenutz. (2025). **1-ethyl-3-methylurea** Structure and Data. Retrieved from [\[Link\]](#)

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Sources

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